

Cross-validation of Undecane-1,4-diol analytical results using different techniques

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Compound of Interest

Compound Name: Undecane-1,4-diol

Cat. No.: B15342853

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Cross-Validation of Undecane-1,4-diol Analytical Results: A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

In the rigorous landscape of scientific research and pharmaceutical development, the accuracy and reliability of analytical data are paramount. Cross-validation of analytical results using multiple techniques is a critical step to ensure data integrity. This guide provides a comparative overview of three common analytical techniques—Gas Chromatography-Mass Spectrometry (GC-MS), High-Performance Liquid Chromatography (HPLC), and Nuclear Magnetic Resonance (NMR) spectroscopy—for the quantitative and qualitative analysis of **Undecane-1,4-diol**.

Data Presentation: A Comparative Analysis

The following table summarizes the expected performance of GC-MS, HPLC, and NMR for the analysis of **Undecane-1,4-diol**, based on typical performance for similar long-chain diols.

Parameter	Gas Chromatography-Mass Spectrometry (GC-MS)	High-Performance Liquid Chromatography (HPLC)	Nuclear Magnetic Resonance (NMR) Spectroscopy
Principle	Separation by volatility and polarity, detection by mass-to-charge ratio.	Separation by polarity, detection by UV/Vis, RI, or other detectors.	Absorption of radiofrequency waves by atomic nuclei in a magnetic field.
Sample Type	Volatilizable and thermally stable compounds. Derivatization may be required for polar compounds.	Soluble compounds.	Soluble compounds.
Limit of Detection (LOD)	Low (ng/mL to pg/mL)	Moderate (µg/mL to ng/mL)	High (mg/mL to µg/mL)
Limit of Quantitation (LOQ)	Low (ng/mL)	Moderate (µg/mL)	High (mg/mL)
Linearity	Excellent	Excellent	Good
Precision (%RSD)	< 5%	< 5%	< 3%
Accuracy (%Recovery)	95-105%	95-105%	98-102%
Structural Information	Provides mass spectrum for identification.	Limited structural information from retention time.	Detailed structural information from chemical shifts and coupling constants.
Throughput	High	High	Low to Moderate

Experimental Protocols

Detailed methodologies for each technique are provided below. These are representative protocols and may require optimization for specific instrumentation and sample matrices.

Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To quantify **Undecane-1,4-diol** and identify potential impurities.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (e.g., Agilent 7890B GC with 5977A MSD).
- Capillary column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or similar.

Sample Preparation (with derivatization):

- Accurately weigh 1 mg of the **Undecane-1,4-diol** sample into a vial.
- Add 1 mL of a suitable solvent (e.g., dichloromethane).
- Add 100 μ L of a derivatizing agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide with 1% Trimethylchlorosilane - BSTFA + 1% TMCS).
- Cap the vial and heat at 70°C for 30 minutes.
- Cool to room temperature before injection.

GC-MS Conditions:

- Injector Temperature: 280°C
- Injection Volume: 1 μ L (splitless mode)
- Oven Temperature Program:
 - Initial temperature: 80°C, hold for 2 minutes.
 - Ramp: 10°C/min to 280°C.
 - Hold: 5 minutes at 280°C.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.

- MSD Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Quadrupole Temperature: 150°C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 40-550.

High-Performance Liquid Chromatography (HPLC)

Objective: To determine the purity of **Undecane-1,4-diol**.

Instrumentation:

- HPLC system with a pump, autosampler, column oven, and a suitable detector (e.g., Refractive Index Detector - RID, or Evaporative Light Scattering Detector - ELSD, as diols lack a strong UV chromophore).
- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).

Sample Preparation:

- Accurately weigh 10 mg of the **Undecane-1,4-diol** sample.
- Dissolve in 10 mL of a suitable solvent (e.g., methanol or acetonitrile) to a concentration of 1 mg/mL.
- Filter the solution through a 0.45 µm syringe filter before injection.

HPLC Conditions:

- Mobile Phase: Isocratic elution with a mixture of acetonitrile and water (e.g., 70:30 v/v).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.

- Injection Volume: 10 μ L.
- Detector: Refractive Index Detector (RID).

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the structure of **Undecane-1,4-diol** and perform quantitative analysis (qNMR).

Instrumentation:

- NMR spectrometer (e.g., Bruker Avance 400 MHz or higher).

Sample Preparation for ^1H and ^{13}C NMR:

- Dissolve approximately 10-20 mg of the **Undecane-1,4-diol** sample in 0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
- Add a known amount of an internal standard (e.g., tetramethylsilane - TMS for chemical shift referencing, or a certified quantitative standard like maleic acid for qNMR).
- Transfer the solution to a 5 mm NMR tube.

NMR Acquisition Parameters (^1H NMR):

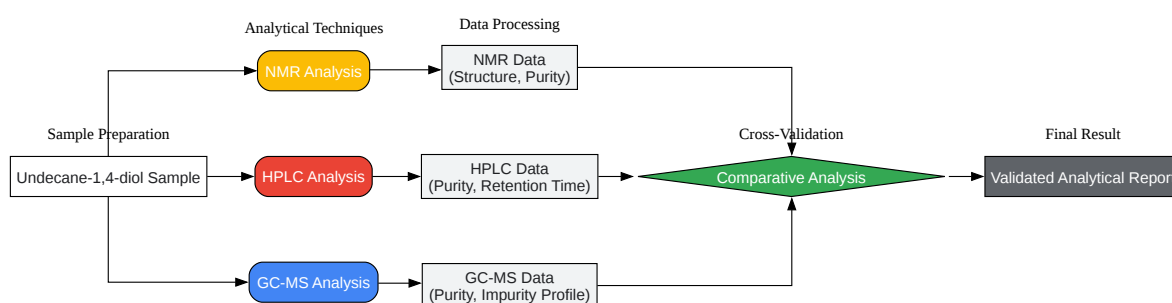
- Pulse Program: A standard single-pulse experiment (e.g., zg30).
- Number of Scans: 16-64 (depending on concentration).
- Relaxation Delay (D1): 5 times the longest T1 relaxation time of the protons of interest (for quantitative analysis, a long delay of 30-60s is recommended).
- Acquisition Time: ~2-4 seconds.
- Spectral Width: ~16 ppm.

NMR Acquisition Parameters (^{13}C NMR):

- Pulse Program: A standard proton-decoupled experiment (e.g., zgpg30).

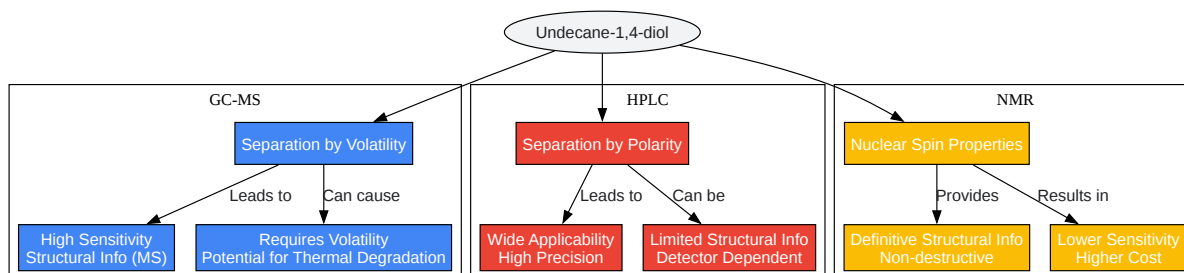
- Number of Scans: 1024 or more to achieve adequate signal-to-noise.
- Relaxation Delay (D1): 2-5 seconds (can be shorter for qualitative analysis, but longer delays are needed for accurate integration).

Mandatory Visualizations



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Caption: Workflow for the cross-validation of **Undecane-1,4-diol** analytical results.



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Caption: Logical relationships of analytical techniques for **Undecane-1,4-diol**.

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